

2,4,6-Tribromophenyl caproate chemical properties and structure

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Compound of Interest

Compound Name: 2,4,6-Tribromophenyl caproate

Cat. No.: B103796

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An In-depth Technical Guide to 2,4,6-Tribromophenyl caproate

This technical guide provides a comprehensive overview of the chemical properties, structure, and potential applications of **2,4,6-Tribromophenyl caproate**. The information is intended for researchers, scientists, and professionals involved in drug development and chemical research.

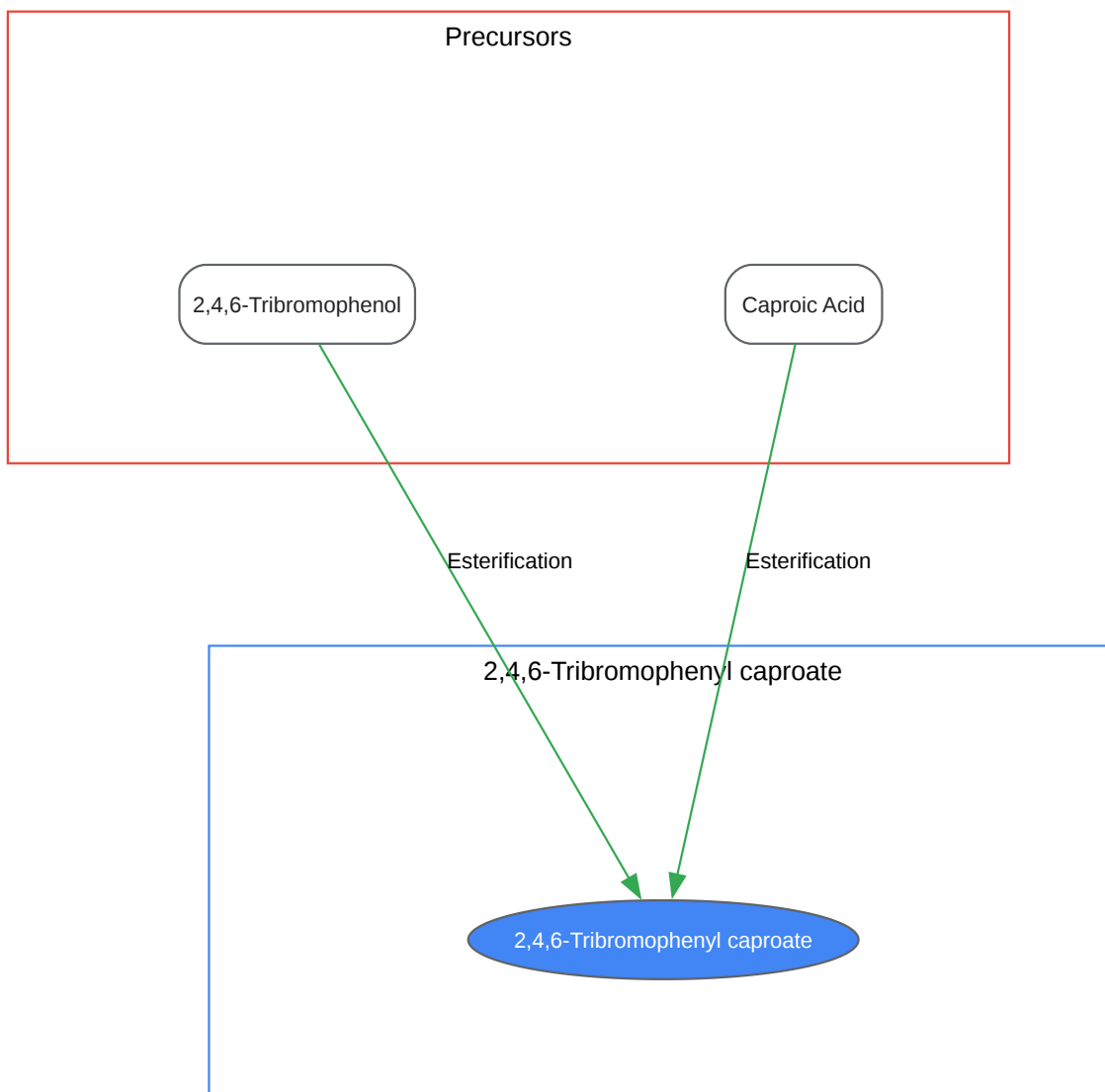
Chemical Identity and Structure

2,4,6-Tribromophenyl caproate, also known as (2,4,6-tribromophenyl) hexanoate, is an organic compound belonging to the class of phenyl esters.^[1] Its structure consists of a 2,4,6-tribromophenol moiety esterified with caproic acid (hexanoic acid).

Molecular Structure:

The canonical SMILES representation of the molecule is
CCCCC(=O)OC1=C(C=C(C=C1Br)Br)Br.^[2]

Below is a diagram illustrating the logical relationship between the constituent parts of **2,4,6-Tribromophenyl caproate**.



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Caption: Logical diagram of the precursors of **2,4,6-Tribromophenyl caproate**.

Physicochemical Properties

A summary of the key physicochemical properties of **2,4,6-Tribromophenyl caproate** is presented in the table below. It is noteworthy that specific experimental values for melting and boiling points are not readily available in the public domain.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₃ Br ₃ O ₂	[2]
Molecular Weight	428.94 g/mol	[1][2]
CAS Number	16732-09-5	[2]
IUPAC Name	(2,4,6-tribromophenyl) hexanoate	[1]
Appearance	Colorless to light yellow liquid	[2]
Density	1.77 g/cm ³	[2]
Solubility	Soluble in DMSO (≥ 50 mg/mL)	[2]
Melting Point	Not available	
Boiling Point	Not available	

Experimental Protocols

Proposed Synthesis of 2,4,6-Tribromophenyl caproate

While a specific, detailed experimental protocol for the synthesis of **2,4,6-Tribromophenyl caproate** is not available in the cited literature, a general method can be proposed based on standard esterification procedures. The synthesis involves the reaction of 2,4,6-tribromophenol with a derivative of caproic acid, such as caproyl chloride, in the presence of a base.

Materials:

- 2,4,6-tribromophenol
- Caproyl chloride

- Pyridine (or another suitable base)
- Anhydrous dichloromethane (or other suitable aprotic solvent)
- Hydrochloric acid (dilute aqueous solution)
- Saturated aqueous sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Standard laboratory glassware and purification apparatus (e.g., rotary evaporator, chromatography columns)

Procedure:

- Dissolve 2,4,6-tribromophenol in anhydrous dichloromethane in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon).
- Add pyridine to the solution and cool the mixture in an ice bath.
- Slowly add caproyl chloride dropwise to the stirred solution.
- Allow the reaction mixture to warm to room temperature and stir for several hours until the reaction is complete (monitor by TLC).
- Quench the reaction by adding dilute hydrochloric acid.
- Separate the organic layer and wash it sequentially with water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator.
- Purify the crude product by column chromatography on silica gel to obtain pure **2,4,6-Tribromophenyl caproate**.

The following diagram illustrates a generalized workflow for this proposed synthesis.



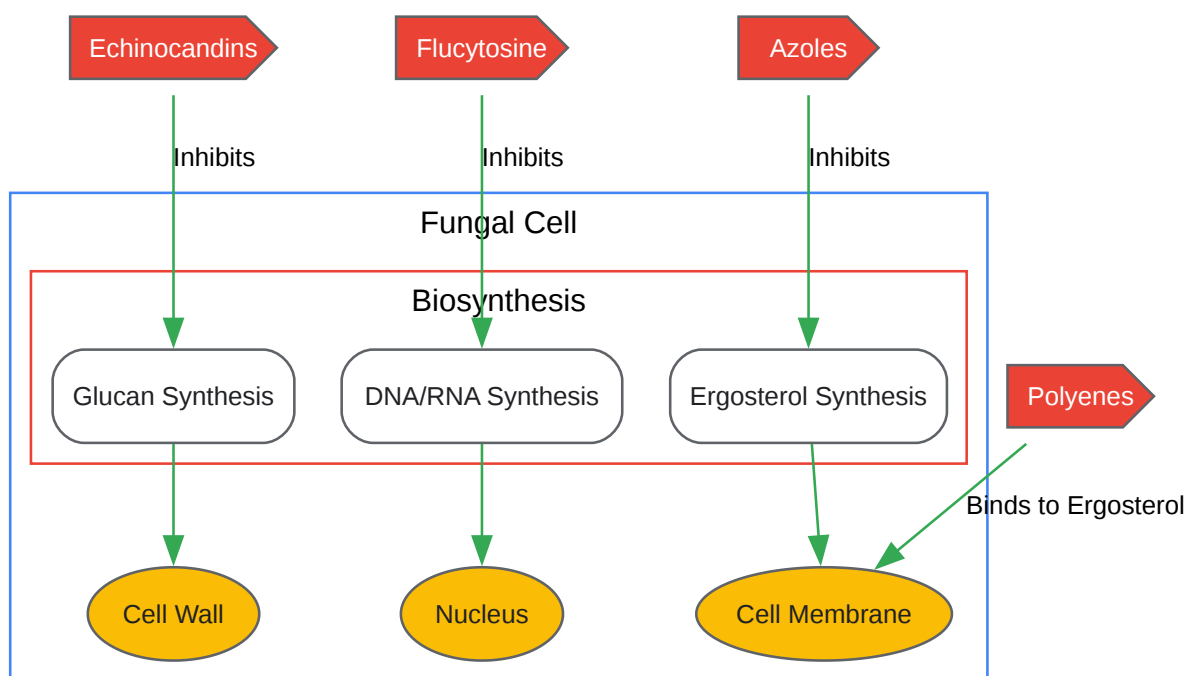
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Caption: Proposed workflow for the synthesis of **2,4,6-Tribromophenyl caproate**.

Biological Activity and Potential Applications

2,4,6-Tribromophenyl caproate is reported to be an anti-fungal agent.[2] However, detailed studies on its specific mechanism of action are not readily available in the public domain. The antifungal activity of related brominated phenols suggests potential disruption of fungal cell membranes or inhibition of key enzymatic pathways.

The general mechanisms of action for common antifungal agents are depicted in the diagram below. The specific pathway for **2,4,6-Tribromophenyl caproate** has not been elucidated.



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Caption: General mechanisms of action for common classes of antifungal agents.

Safety and Handling

For detailed safety and handling information, it is essential to consult the Safety Data Sheet (SDS) provided by the supplier. As a brominated organic compound, appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated fume hood.

Conclusion

2,4,6-Tribromophenyl caproate is a brominated phenyl ester with documented antifungal properties. While comprehensive data on its physical properties and a detailed, published synthesis protocol are limited, this guide provides a summary of the available information and a proposed synthetic route. Further research is warranted to fully characterize its physicochemical properties, elucidate its precise mechanism of antifungal action, and explore its potential therapeutic applications.

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References

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- 2. 2,4,6-tribromophenyl 2-ethylhexanoate | CAS#:84852-57-3 | Chemsrce [chemsrc.com]
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